

Personal protective equipment for handling 2-Ethoxynaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxynaphthalene

Cat. No.: B165321

[Get Quote](#)

Essential Safety and Handling Guide for 2-Ethoxynaphthalene

This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **2-Ethoxynaphthalene**. Adherence to these protocols is essential for mitigating risks and ensuring a safe working environment.

Hazard Identification and Immediate Precautions

2-Ethoxynaphthalene is a chemical compound that requires careful handling due to its potential hazards. The primary risks associated with this substance include:

- Irritation: It may cause irritation to the skin, eyes, and respiratory tract[1].
- Ingestion: It may be harmful if swallowed[2].
- Combustibility: As a solid, it is combustible and can present a fire hazard when exposed to heat or flame[1][2].

Immediate precautionary measures include working in a well-ventilated area, preferably within a certified chemical fume hood, and ensuring that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

The proper selection and use of PPE are critical to prevent exposure to **2-Ethoxynaphthalene**. The following table summarizes the mandatory PPE for handling this chemical.

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Chemical safety goggles or eyeglasses.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166[3].
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or appropriate protective clothing.	Gloves must be inspected before use. Wear appropriate protective clothing to prevent skin exposure[1][2][3].
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required for large-scale use, emergencies, or if ventilation is inadequate. For normal laboratory use, adequate ventilation is typically sufficient[1][2].	Must follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149[1].

Operational Plan: Safe Handling Protocol

This step-by-step guide details the safe handling of **2-Ethoxynaphthalene** from receipt to use.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, and well-ventilated area in a tightly closed container[1][2][4].
- Keep it away from incompatible materials, such as strong oxidizing agents, as well as heat and sources of ignition[3][4].

Step 2: Preparation and Handling

- Before handling, ensure all required PPE is correctly worn.
- Handle the substance in a well-ventilated area or a chemical fume hood to avoid inhaling dust[1][3].
- Avoid direct contact with skin and eyes[1][3].

Step 3: In Case of Accidental Exposure

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention[1][2].
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. Get medical aid[1][2].
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention[1][2].
- Ingestion: Wash the mouth out with water and get medical aid[1].

Step 4: Accidental Spills

- In the event of a small spill, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal[1].
- Ensure the cleanup area is well-ventilated.

Disposal Plan

Proper disposal of **2-Ethoxynaphthalene** waste is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Collection

- Collect all waste material, including any contaminated PPE and spill cleanup supplies, in a designated and properly labeled hazardous waste container.

- Do not mix with other waste streams unless explicitly permitted.

Step 2: Container Management

- Ensure the waste container is kept tightly closed and stored in a designated, safe area away from incompatible materials.
- The exterior of the container must be kept clean.

Step 3: Final Disposal

- Dispose of the waste through an approved waste disposal plant[2].
- All disposal activities must adhere to local, regional, and national hazardous waste regulations. It is the responsibility of the waste generator to correctly classify the waste[2].

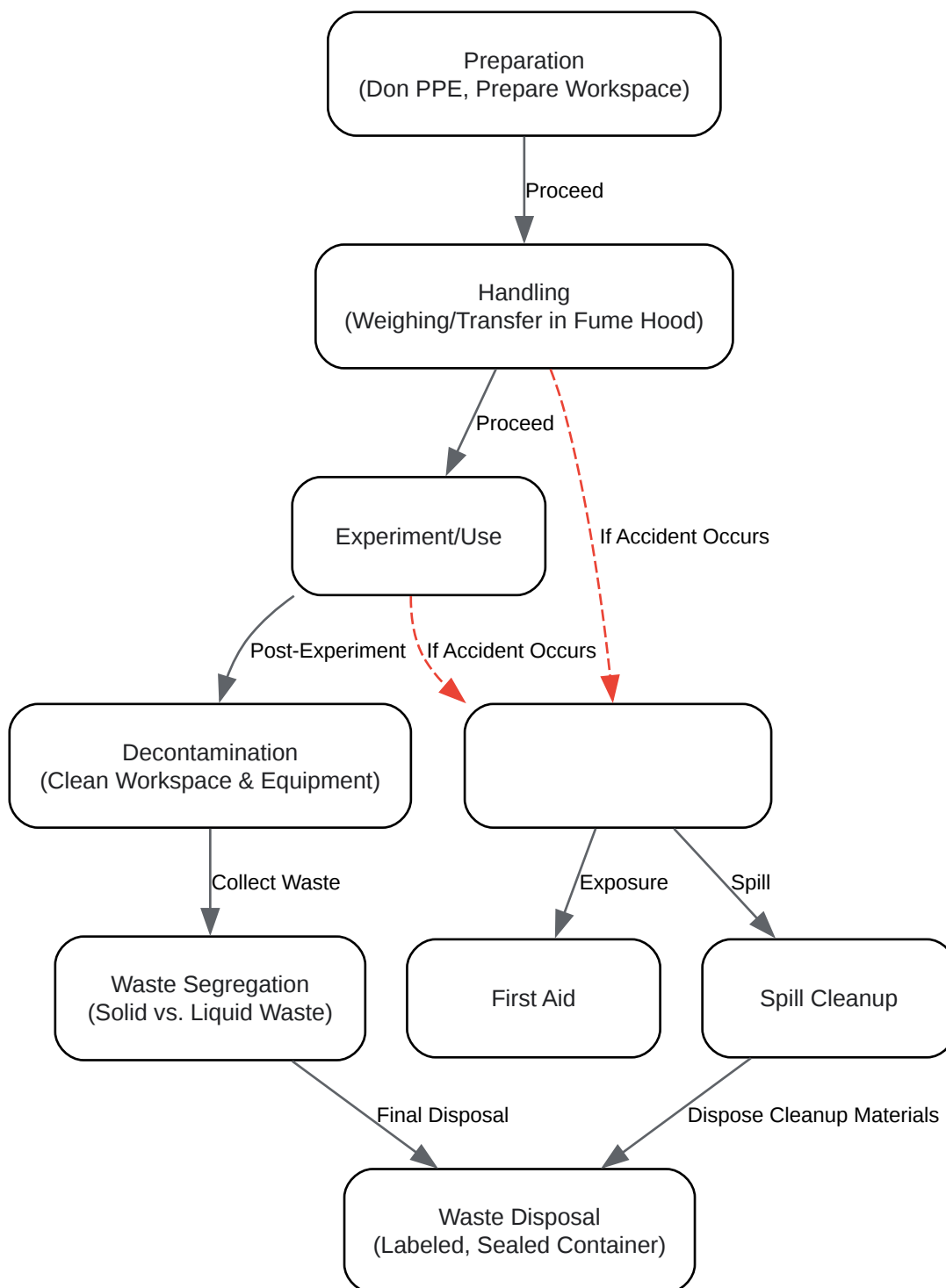
Quantitative Data Summary

The following table provides a summary of key quantitative data for **2-Ethoxynaphthalene**.

Property	Value	Source
Molecular Formula	C12H12O	[1][2][5]
Molecular Weight	172.22 g/mol	[1][6]
Appearance	White to brown solid/crystals	[1][2][5]
Melting Point	35 - 38 °C (95 - 100.4 °F)	[2][5]
Boiling Point	282 °C (539.6 °F)	[1][5]
Density	1.064 g/cm ³ (at 20 °C)	[1]
Flash Point	134 °C (273.2 °F)	[1]
Water Solubility	Insoluble	[1]
CAS Number	93-18-5	[1][2][5]

Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **2-Ethoxynaphthalene**, from initial preparation through to final disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethoxynaphthalene(93-18-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-ethoxynaphthalene | 93-18-5 | Aroma Chemical Supplier [chemicalbull.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 2-Ethoxynaphthalene | C₁₂H₁₂O | CID 7129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethoxynaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165321#personal-protective-equipment-for-handling-2-ethoxynaphthalene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com